

# CAS number and chemical properties of barium perchlorate

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## Compound of Interest

Compound Name: *Barium perchlorate*

Cat. No.: *B3418969*

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An In-depth Technical Guide to **Barium Perchlorate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Barium perchlorate**, with the chemical formula  $\text{Ba}(\text{ClO}_4)_2$ , is an inorganic salt composed of a barium cation ( $\text{Ba}^{2+}$ ) and two perchlorate anions ( $\text{ClO}_4^-$ ). It is a powerful oxidizing agent, a property that defines its primary applications and hazards.<sup>[1][2]</sup> While not directly used in drug development, its properties as a dehydrating agent and a reagent in specific chemical syntheses make it a compound of interest for researchers in various chemical and pharmaceutical fields. This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a focus on data relevant to a laboratory and research setting.

It is important to note that **barium perchlorate** is not known to be involved in biological signaling pathways. Its significance in a research context is primarily due to its chemical reactivity.

## Chemical and Physical Properties

**Barium perchlorate** is a white crystalline solid that can exist in anhydrous and hydrated forms, most commonly as **barium perchlorate trihydrate** ( $\text{Ba}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$ ).<sup>[1]</sup> The properties of the

anhydrous and hydrated forms differ, particularly in terms of density. The compound is hygroscopic, meaning it readily absorbs moisture from the air.[3]

## Quantitative Data Summary

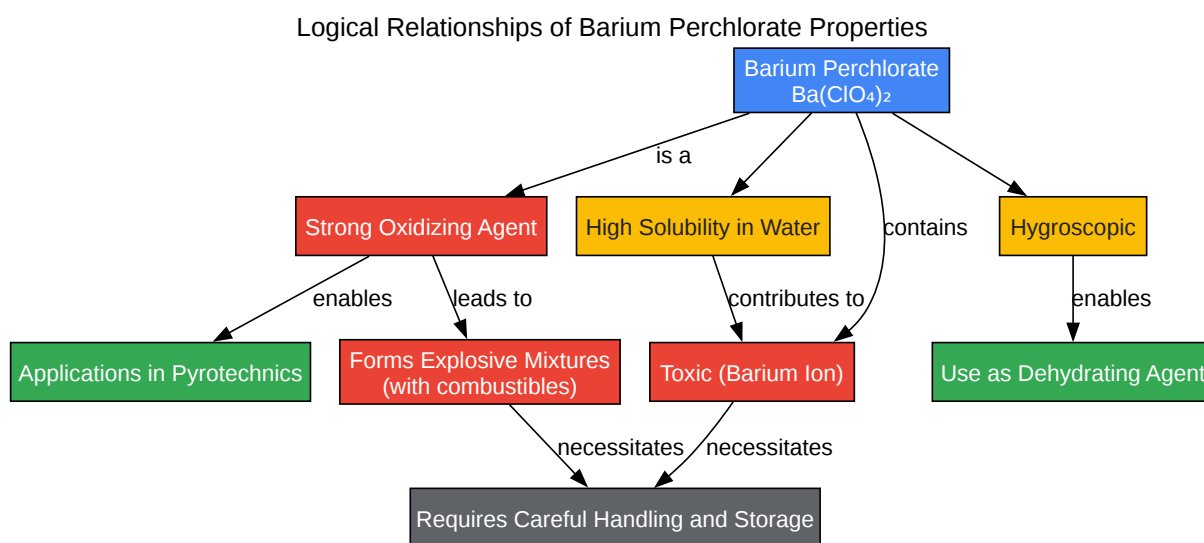
The following table summarizes the key quantitative properties of **barium perchlorate**.

Property	Value	Form
CAS Number	13465-95-7	Anhydrous
Molecular Formula	Ba(ClO <sub>4</sub> ) <sub>2</sub>	Anhydrous
Molar Mass	336.23 g/mol	Anhydrous
Appearance	White crystalline solid/powder	Both
Density	3.2 g/cm <sup>3</sup> at 25°C[4][5]	Anhydrous
2.74 g/cm <sup>3</sup> at 20°C[6]	Trihydrate	
Melting Point	505 °C (decomposes)[4]	Anhydrous
Boiling Point	Decomposes[2]	Anhydrous
Solubility in Water	177.8 g/100 g at 20°C[6] 198 g/100 mL at 25°C[2] 205.8 g/100 g at 40°C[6]	Trihydrate
Solubility in other solvents	Soluble in ethanol and acetone.[2] Insoluble in diethyl ether.[2]	Anhydrous

## Reactivity and Hazards

**Barium perchlorate** is a strong oxidizing agent and presents significant hazards.[2] It can form explosive mixtures with combustible materials, organic compounds, and reducing agents.[3] These mixtures can be ignited by friction or heat. The thermal decomposition of anhydrous **barium perchlorate** into barium chloride and oxygen is a complex process.[7][8] The initial stages involve the formation of barium chlorate as an intermediate.[7][8]

Due to its oxidizing nature and the toxicity of soluble barium compounds, **barium perchlorate** must be handled with appropriate safety precautions, including the use of personal protective equipment. It should be stored in a cool, dry place away from combustible materials.[2]



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Caption: Logical relationships of **barium perchlorate**'s core properties.

## Experimental Protocols

### Synthesis of Barium Perchlorate

A common laboratory method for the synthesis of **barium perchlorate** involves the reaction of perchloric acid with a barium salt, such as barium carbonate.[2]

Materials:

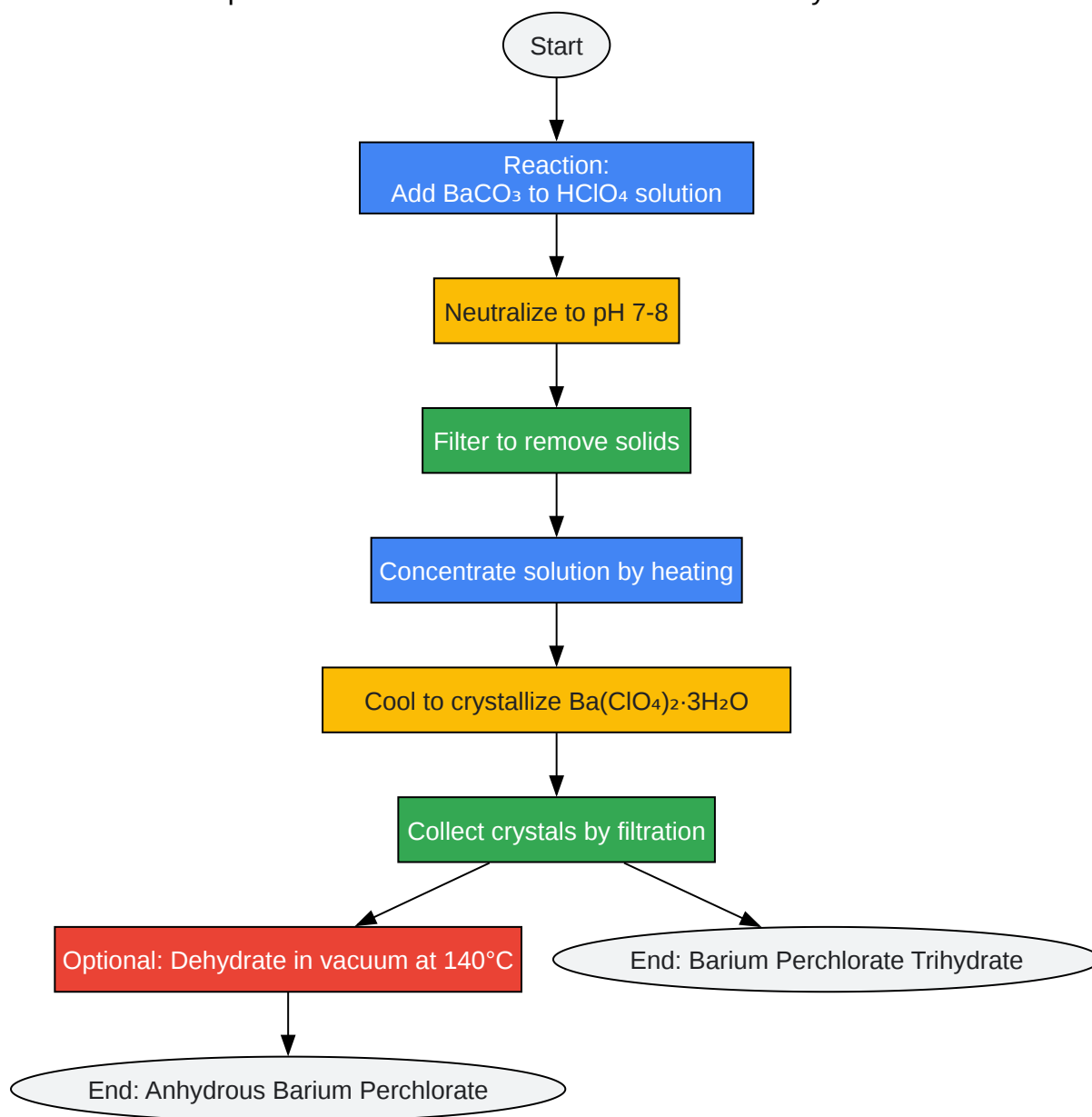
- Barium carbonate ( $\text{BaCO}_3$ )

- Perchloric acid (HClO<sub>4</sub>), ~60-70% solution
- Deionized water
- pH indicator paper
- Beaker, magnetic stirrer, heating plate, and filtration apparatus

#### Methodology:

- In a fume hood, slowly add a stoichiometric amount of barium carbonate to a stirred aqueous solution of perchloric acid. The reaction is effervescent due to the production of carbon dioxide gas.
  - Reaction:  $\text{BaCO}_3 + 2\text{HClO}_4 \rightarrow \text{Ba}(\text{ClO}_4)_2 + \text{H}_2\text{O} + \text{CO}_2$
- Continue adding barium carbonate until the effervescence ceases and the solution is neutral to slightly alkaline (pH 7-8). This ensures all the perchloric acid has reacted.
- Gently heat the solution to facilitate the reaction and then filter it to remove any unreacted barium carbonate and other solid impurities.
- The resulting filtrate is a solution of **barium perchlorate**. To obtain the crystalline form, the solution can be concentrated by gentle heating to evaporate some of the water, followed by cooling to induce crystallization.
- The crystals of **barium perchlorate** trihydrate can then be collected by filtration.
- To obtain anhydrous **barium perchlorate**, the hydrated salt must be carefully dehydrated. This is achieved by heating the hydrated crystals in a vacuum at approximately 140°C.<sup>[1]</sup> Heating in the absence of a vacuum can lead to hydrolysis.<sup>[1]</sup>

## Experimental Workflow for Barium Perchlorate Synthesis

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **barium perchlorate**.

## Analytical Application: Titration of Sulfate

**Barium perchlorate** is used as a titrant for the determination of sulfate ions in a non-aqueous solvent.<sup>[9][10]</sup> The endpoint is detected using an indicator such as Thorin.<sup>[9][10]</sup>

Materials:

- **Barium perchlorate** solution (0.01 N), standardized
- Thorin indicator solution (0.2% in water)
- Isopropanol, 80% solution
- Sulfate sample of unknown concentration
- Burette, Erlenmeyer flask, magnetic stirrer

Methodology:

- Pipette a known volume of the aqueous sulfate sample into an Erlenmeyer flask.
- Add a significant volume of isopropanol to the flask to achieve a final solvent concentration of approximately 80%.<sup>[9]</sup>
- Add 2-4 drops of Thorin indicator to the solution.<sup>[9]</sup>
- Titrate the solution with the standardized **barium perchlorate** solution. The barium ions will precipitate the sulfate ions as barium sulfate ( $\text{BaSO}_4$ ).
- The endpoint is reached when the solution turns from yellow/orange to a stable pink color, indicating the presence of excess barium ions that form a complex with the Thorin indicator.<sup>[9][11]</sup>
- The concentration of sulfate in the original sample can be calculated from the volume of **barium perchlorate** titrant used. It is crucial to control the pH of the solution (typically between 2.5 and 4.0) for an accurate titration.<sup>[12]</sup>

## Conclusion

**Barium perchlorate** is a compound with distinct chemical properties, primarily characterized by its strong oxidizing nature and high solubility. While its direct application in drug development is limited, its utility as a laboratory reagent for specific syntheses and analytical procedures, such as sulfate determination, makes it a relevant compound for the broader scientific community. The significant hazards associated with **barium perchlorate** necessitate strict adherence to safety protocols in its handling and storage.

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